

Application Notes and Protocols: Preparation of 2-Aminoindan-2-phosphonic Acid Stock Solution

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Compound of Interest

Compound Name: 2-Aminoindan-2-phosphonic acid

Cat. No.: B182778

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **2-Aminoindan-2-phosphonic acid** (AIP) is a competitive inhibitor of phenylalanine ammonia-lyase (PAL), a key enzyme in the phenylpropanoid biosynthetic pathway in plants.[1][2][3] This pathway is responsible for the production of a wide array of phenolic compounds that are vital for plant growth and defense.[1] As an inhibitor of PAL, AIP is a valuable tool in plant biology and agricultural research to study the effects of phenylpropanoid pathway modulation.[4][5] Proper preparation of a stock solution is the first critical step for ensuring reproducible and accurate experimental results.

These application notes provide a detailed protocol for the preparation, storage, and handling of a **2-Aminoindan-2-phosphonic acid** stock solution.

Safety Precautions and Handling

Prior to handling **2-Aminoindan-2-phosphonic acid**, it is crucial to read and understand its Safety Data Sheet (SDS). The compound presents several hazards.[6][7]

Hazard Summary:

- Harmful if swallowed.[6]
- Causes skin irritation.[6]
- Causes serious eye irritation/damage.[6][7]

- May cause respiratory irritation.[6]

Required Personal Protective Equipment (PPE) and Handling Guidelines:

- Ventilation: Handle in a well-ventilated place, such as a chemical fume hood.[8]
- Gloves: Wear suitable chemical-impermeable gloves. Always inspect gloves before use.[8]
- Eye Protection: Use safety glasses or goggles. For splash hazards, a face shield is recommended.
- Clothing: Wear a lab coat or fire/flammable resistant and impervious clothing.[8]
- Dust Prevention: Avoid the formation of dust and aerosols when handling the solid form.[8]
- General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[6]

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[8]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[8]
- Eye Contact: Rinse cautiously with pure water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[7][8]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a poison control center or doctor immediately.[8]

Compound Data and Properties

Summarized below are the key chemical and physical properties of **2-Aminoindan-2-phosphonic acid**.

Property	Value	Reference
IUPAC Name	(2-amino-1,3-dihydroinden-2-yl)phosphonic acid	[9]
Synonyms	AIP, (2-Amino-2,3-dihydro-1H-inden-2-yl)phosphonic acid	[3][9]
CAS Number	141120-17-4	[1][2][3][10]
Molecular Formula	C ₉ H ₁₂ NO ₃ P	[1][3][9]
Molecular Weight	213.17 g/mol	[1][11]
Predicted Boiling Point	443.5 ± 55.0 °C	[4]
Density	1.46 g/cm ³	[4]

Solubility and Recommended Solvents

The solubility of **2-Aminoindan-2-phosphonic acid** is a critical factor in preparing a homogenous stock solution. Based on available data, water is the recommended solvent.

Solvent	Solubility (at 25°C)	Notes
Water	4 mM	A stock solution of 4 mM was successfully prepared using distilled water for cell culture experiments.[3][12]
DMSO	Insoluble	Not a suitable solvent.[13]
Ethanol	Insoluble	Not a suitable solvent.[13]

Experimental Protocol: Preparation of a 4 mM Aqueous Stock Solution

This protocol details the steps to prepare a 4 mM stock solution of **2-Aminoindan-2-phosphonic acid** in distilled water. This concentration has been cited in published research for use in plant cell suspension cultures.[12]

Materials:

- **2-Aminoindan-2-phosphonic acid** (solid powder)
- Distilled or deionized water
- Analytical balance
- Spatula
- Weighing paper or boat
- Appropriate volumetric flask (e.g., 10 mL, 25 mL, 50 mL)
- Magnetic stirrer and stir bar (optional, but recommended)
- Sterile microcentrifuge tubes or cryovials for aliquoting
- Pipettes

Calculation: To prepare a stock solution of a specific volume, use the following formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

For example, to prepare 10 mL of a 4 mM stock solution:

- Convert concentration to mol/L: $4 \text{ mM} = 0.004 \text{ mol/L}$
- Convert volume to L: $10 \text{ mL} = 0.010 \text{ L}$
- Calculate mass: $0.004 \text{ mol/L} \times 0.010 \text{ L} \times 213.17 \text{ g/mol} = 0.0085268 \text{ g}$
- Convert mass to mg: $0.0085268 \text{ g} = 8.53 \text{ mg}$

Procedure:

- Weighing: Carefully weigh out the calculated amount (e.g., 8.53 mg for 10 mL) of **2-Aminoindan-2-phosphonic acid** powder using an analytical balance.

- **Transfer:** Transfer the powder to the appropriate volumetric flask. Ensure all powder is transferred by rinsing the weighing boat with a small amount of the distilled water and adding the rinse to the flask.
- **Dissolving:** Add approximately half of the final desired volume of distilled water to the flask (e.g., 5 mL for a 10 mL final volume).
- **Mixing:** Gently swirl the flask or use a magnetic stirrer on a low setting to dissolve the compound completely. Sonication may be used cautiously if dissolution is slow.
- **Final Volume Adjustment:** Once the solid is fully dissolved, add distilled water to bring the solution to the final volume, ensuring the bottom of the meniscus aligns with the calibration mark on the volumetric flask.
- **Homogenization:** Cap the flask and invert it several times to ensure the solution is thoroughly mixed and homogenous.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile tubes (e.g., cryovials). This prevents contamination and degradation from repeated freeze-thaw cycles.
[\[2\]](#)

Storage and Stability

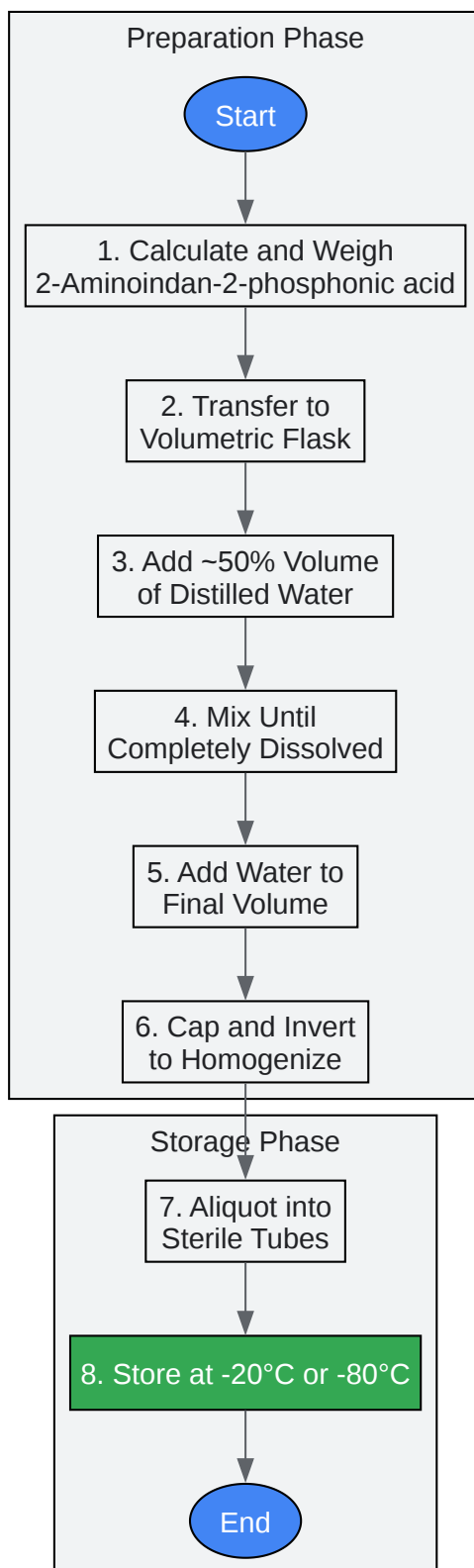
Proper storage is essential to maintain the stability and activity of the stock solution.

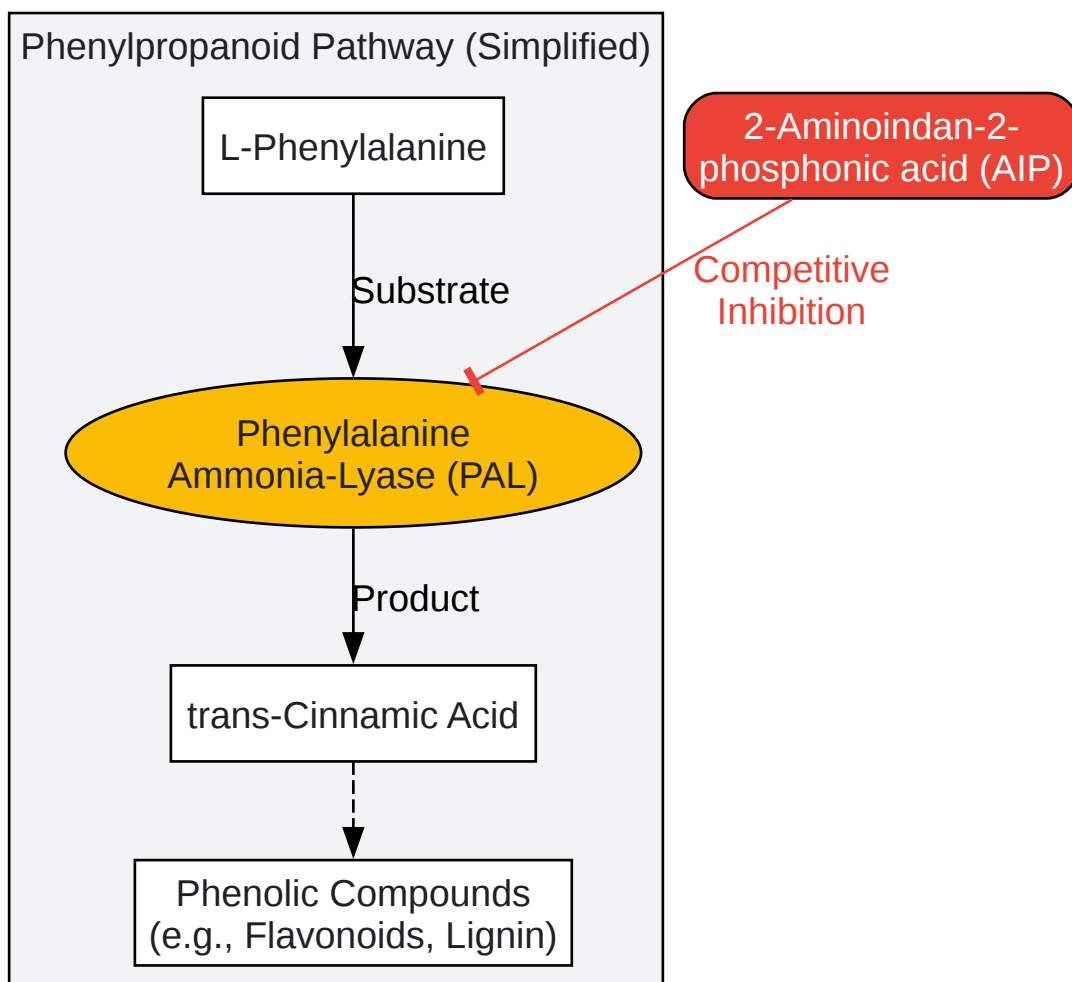
Storage Temperature	Shelf Life	Notes
-80°C	6 months	Recommended for long-term storage. [2]
-20°C	1 month	Suitable for short-term storage. [2]
Room Temperature	Not Recommended	The solid compound should be stored at room temperature in an inert atmosphere. [4] However, solutions should be stored frozen.

Key Recommendation: Always aliquot the stock solution to avoid repeated freeze-thaw cycles, which can degrade the compound.[\[2\]](#)

Visualized Workflows and Pathways

Diagram 1: Stock Solution Preparation Workflow





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